

Essential Safety and Handling of Rivoglitazone for Laboratory Professionals

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Compound of Interest

Compound Name: Rivoglitazone

Cat. No.: B070887

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For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Rivoglitazone** is paramount. This guide provides immediate and essential safety and logistical information, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Rivoglitazone** based on standard laboratory safety protocols.

Body Part	Personal Protective Equipment	Specifications
Eyes	Safety Goggles	Must be equipped with side-shields to provide comprehensive protection.
Hands	Protective Gloves	Chemically resistant gloves should be worn.
Skin and Body	Impervious Clothing	A lab coat or other impervious clothing is necessary to protect skin.
Respiratory	Suitable Respirator	To be used to prevent inhalation of dust or aerosols.

Operational and Disposal Plans

Handling:

- Ventilation: Use **Rivoglitazone** only in areas with appropriate exhaust ventilation to minimize inhalation exposure.[\[1\]](#)
- Avoid Contact: Take precautions to avoid contact with eyes and skin, as well as inhalation of any dust or aerosols that may form.[\[1\]](#)
- Hygiene: Wash hands and arms thoroughly after handling the compound.

Storage:

- Container: Keep the container tightly sealed.[\[1\]](#)
- Environment: Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended Temperatures:
 - Powder: -20°C for up to 3 years or 4°C for up to 2 years.[\[1\]](#)

- In solvent: -80°C for up to 6 months or -20°C for up to 1 month.[\[1\]](#)

Spill Management:

- Personnel: Evacuate personnel to safe areas.
- Protection: Use full personal protective equipment during cleanup.
- Containment: Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation.
- Environmental Protection: Prevent the product from entering drains, water courses, or the soil.

Disposal:

- Dispose of contaminated material as waste according to institutional and local regulations.

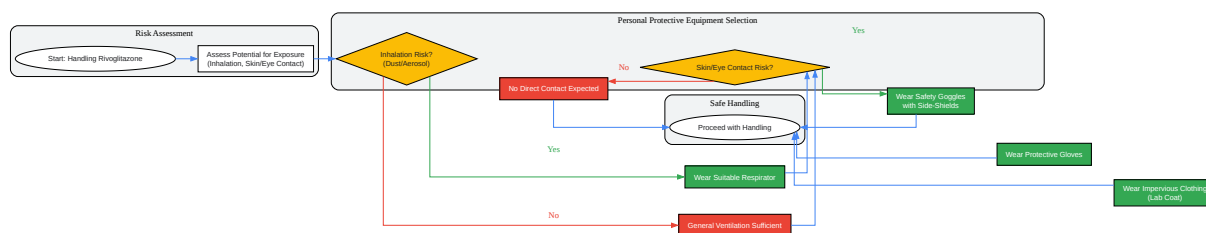
First Aid Measures

In the event of exposure to **Rivoglitazone**, the following first aid measures should be taken immediately:

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough flushing. Promptly seek medical attention. [1]
Skin Contact	Rinse the affected skin thoroughly with large amounts of water. Remove any contaminated clothing and shoes. Seek medical attention. [1]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention. [1]

Hazard Information

According to the available Safety Data Sheet, **Rivoglitazone** is not classified as a hazardous substance or mixture.^[1] There are no established occupational exposure limit values for this product.^[1]



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Caption: PPE selection workflow for handling **Rivoglitazone**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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